

Essential Safety and Logistics for Handling 1-Bromotetradecane-d4

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Compound of Interest

Compound Name: **1-Bromotetradecane-d4**

Cat. No.: **B582282**

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This guide provides crucial safety and logistical information for the handling and disposal of **1-Bromotetradecane-d4** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Bromotetradecane-d4 is a deuterated form of 1-Bromotetradecane. For the purposes of laboratory safety and handling, its physical and chemical properties are considered to be essentially the same as its non-deuterated counterpart. It is a colorless to pale yellow liquid and is insoluble in water but soluble in organic solvents like chloroform.^{[1][2][3]} It is incompatible with strong bases and strong oxidizing agents.^{[2][4][5]}

Property	Value
Molecular Formula	C14H25D4Br
Appearance	Colorless to pale yellow liquid[1][3][6]
Melting Point	5-6 °C[2][7]
Boiling Point	175-178 °C at 20 mmHg[2][7]
Density	0.932 g/mL at 25 °C[2][7]
Flash Point	149 °C[4][5][8]
Water Solubility	Insoluble[1][2][8]
Storage Temperature	Store below +30°C[2]

Hazard Identification and First Aid

1-Bromotetradecane is irritating to the eyes, respiratory system, and skin.[2][9] In case of exposure, follow these first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[4][8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[8] Get medical attention if irritation develops.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[8][9]
- Ingestion: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Drink plenty of water, and if possible, milk.[8]

Personal Protective Equipment (PPE)

When handling **1-Bromotetradecane-d4**, it is essential to use appropriate personal protective equipment to prevent exposure.

- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are a good option for protection against oils, greases, and some acids and bases.[10][11] For extended contact or when handling larger quantities, consider gloves with higher chemical resistance like Neoprene or Viton, though they may offer less dexterity.[10]
- Eye and Face Protection: Wear chemical safety goggles or a face shield.[12][13] Standard safety glasses may not provide adequate protection from splashes.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn to protect against skin contact.[11] Ensure that clothing fully covers the skin.
- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[9] If a fume hood is not available or if there is a risk of generating aerosols, a respirator may be necessary.[12]

Operational Plan for Handling

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE and spill containment materials, readily available.
- Handling:
 - Work in a well-ventilated area, such as a chemical fume hood.[9]
 - Avoid contact with skin, eyes, and clothing.[4][5]
 - Do not breathe in vapors or mists.[4][5]
 - Keep the container tightly closed when not in use.[5]
 - After handling, wash hands thoroughly.[4][5]
- Storage: Store in a dry, cool, and well-ventilated place.[5][8] Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents and strong bases.[4][5]

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[5\]](#)

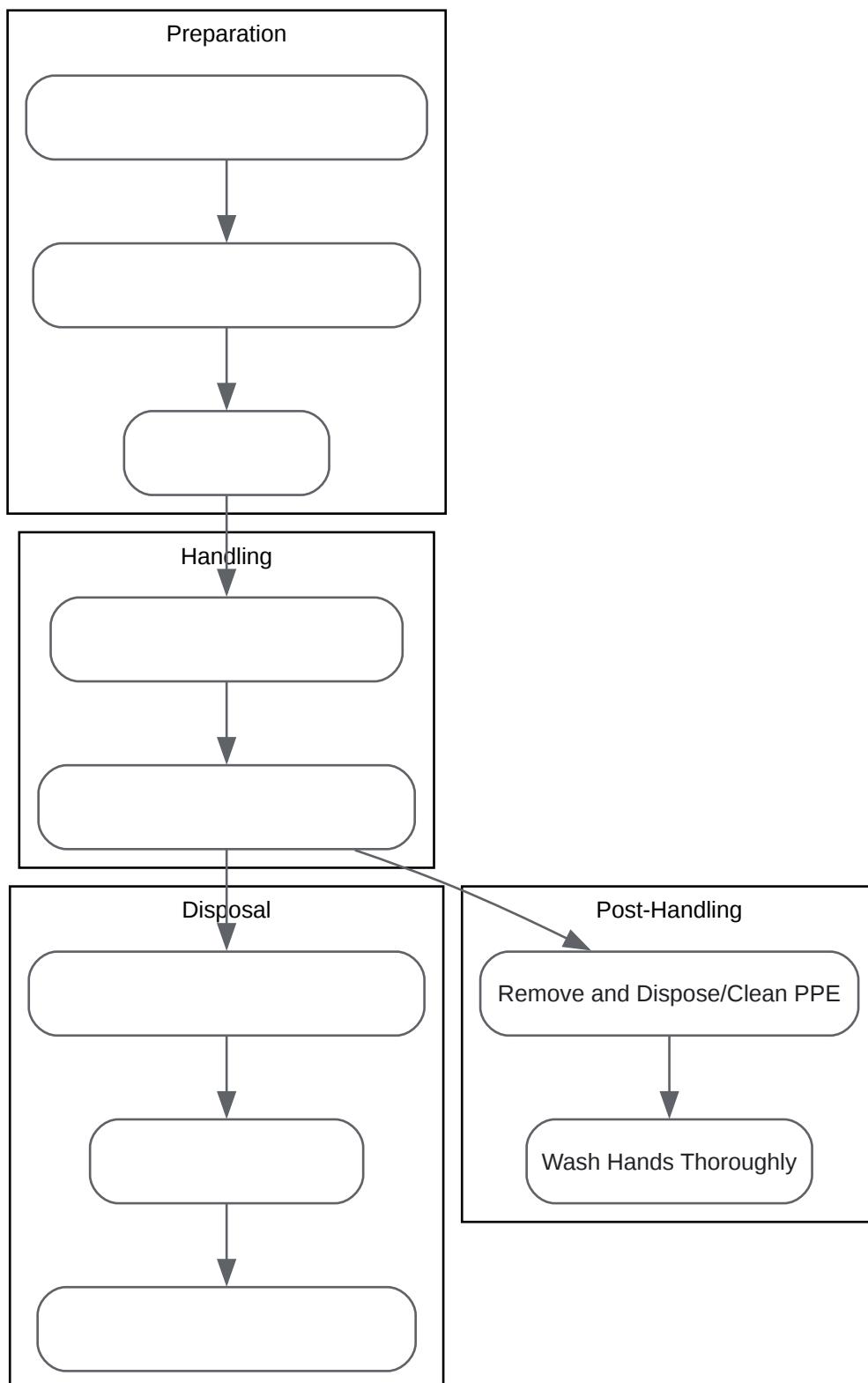
- Waste Collection:

- Collect waste **1-Bromotetradecane-d4** and any contaminated materials (e.g., pipette tips, paper towels) in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with halogenated organic compounds.

- Waste Disposal:

- Dispose of this material through a licensed professional waste disposal service.[\[9\]](#)
- Do not empty into drains.[\[5\]](#)
- The waste should be classified as hazardous waste.

Workflow for Handling **1-Bromotetradecane-d4**

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Caption: Workflow for the safe handling and disposal of **1-Bromotetradecane-d4**.

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References

- 1. CAS 112-71-0: 1-Bromotetradecane | CymitQuimica [cymitquimica.com]
- 2. chembk.com [chembk.com]
- 3. 1-Bromotetradecane CAS#: 112-71-0 [amp.chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. nbinno.com [nbinno.com]
- 7. 1-Bromotetradecane 97 112-71-0 [sigmaaldrich.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. hpc-standards.com [hpc-standards.com]
- 10. sjsu.edu [sjsu.edu]
- 11. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 12. hazmatschool.com [hazmatschool.com]
- 13. fatfinger.io [fatfinger.io]
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